

Technical Support Center: Fluoroantimonic Acid Spill Response

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Compound of Interest

Compound Name: *fluoroantimonic acid*

Cat. No.: *B1144288*

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This guide provides emergency response procedures for handling spills of **fluoroantimonic acid** (FAA), a superacid composed of hydrogen fluoride (HF) and antimony pentafluoride (SbF₅). The extreme corrosivity, toxicity, and reactivity of FAA demand strict adherence to these protocols to ensure the safety of all laboratory personnel.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of **fluoroantimonic acid**?

A1: **Fluoroantimonic acid** is one of the strongest known superacids and presents multiple severe hazards:

- **Extreme Corrosivity:** It can cause severe, deep, and painful burns to skin, eyes, and the respiratory tract. Burns may not be immediately apparent, especially with dilute solutions, but can result in delayed, severe tissue damage.[\[1\]](#)[\[2\]](#)
- **Systemic Toxicity:** The fluoride ion from the hydrogen fluoride component can penetrate the skin and react with calcium and magnesium in the body, leading to potentially fatal hypocalcemia and other systemic effects.[\[2\]](#)[\[3\]](#)
- **High Reactivity:** FAA reacts violently with water in an exothermic reaction.[\[1\]](#) It also reacts with many other materials, including glass, metals, and organic compounds, and can produce toxic gases like hydrogen fluoride.[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Inhalation Hazard: Vapors are extremely corrosive and can cause severe respiratory damage.[\[3\]](#)[\[7\]](#)

Q2: What immediate actions should be taken in the event of a **fluoroantimonic acid** spill?

A2: In case of any FAA spill, the following steps must be taken immediately:

- Evacuate: Immediately evacuate the spill area and alert all personnel in the vicinity.[\[7\]](#)[\[8\]](#)
- Isolate: If it can be done safely, close the doors to the affected area to contain vapors.
- Emergency Services: Call emergency services and inform them of a **fluoroantimonic acid** spill.[\[8\]](#)[\[9\]](#)
- PPE: Only trained personnel equipped with the appropriate Personal Protective Equipment (PPE) should attempt to manage the spill.[\[6\]](#)

Q3: What should I do if I am exposed to **fluoroantimonic acid**?

A3: Any exposure to **fluoroantimonic acid** is a medical emergency.

- Skin Contact: Immediately proceed to an emergency shower and flush the affected area with copious amounts of water for at least 5 minutes.[\[6\]](#)[\[7\]](#)[\[10\]](#)[\[11\]](#) Remove all contaminated clothing while flushing. After flushing, apply 2.5% calcium gluconate gel to the affected area and massage it in.[\[6\]](#)[\[7\]](#)[\[10\]](#) Seek immediate medical attention.[\[7\]](#)
- Eye Contact: Immediately flush the eyes with water for at least 15 minutes using an eyewash station.[\[10\]](#) Hold the eyelids open to ensure thorough rinsing. Seek immediate medical attention.
- Inhalation: Move to fresh air immediately.[\[10\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Drink large amounts of water or milk.[\[12\]](#) Seek immediate medical attention.

Q4: Can I use water to clean up a **fluoroantimonic acid** spill?

A4: No. **Fluoroantimonic acid** reacts violently with water. While large amounts of water are used for personal decontamination in an emergency, water should not be used to clean up the spill itself as it can generate dangerous fumes and heat.^[2] Neutralizing agents should be used instead.

Troubleshooting Guides

Issue: A small fluoroantimonic acid spill (<100 mL) has occurred inside a chemical fume hood.

Solution:

- **Ensure Proper PPE:** Before addressing the spill, don the appropriate PPE as outlined in the Personal Protective Equipment table below.
- **Containment:** If it is safe to do so, contain the spill by creating a dike around it with a suitable absorbent material that is compatible with FAA (e.g., specialized spill pillows). Do not use combustible materials like paper towels.
- **Neutralization:** Slowly and carefully add a neutralizing agent such as powdered calcium carbonate or calcium hydroxide to the spill, starting from the outside and working inwards.^[6]^[13]^[14] Avoid creating dust. Be aware that the neutralization reaction may generate heat and fumes.
- **Verification:** After the initial neutralization, test the pH of the spilled material with pH paper to ensure it is within a safe range (typically 6-9).^[15]
- **Cleanup:** Once neutralized, the material can be absorbed with an inert absorbent material.
- **Disposal:** Collect the absorbed material in a clearly labeled, compatible (e.g., polyethylene) waste container.^[6] Dispose of it as hazardous waste according to institutional and local regulations.
- **Decontamination:** Decontaminate the fume hood surfaces with a 10% sodium carbonate solution, followed by a thorough rinse with water.^[10]^[16]

Issue: A large fluoroantimonic acid spill (>100 mL) has occurred.

Solution:

- DO NOT ATTEMPT TO CLEAN UP THE SPILL YOURSELF.
- Evacuate: Immediately evacuate the laboratory and the surrounding area.
- Alert: Activate the emergency alarm and notify your institution's emergency response team and/or the local fire department. Provide them with the specific details of the spill, including the chemical name and estimated quantity.
- Isolate: If possible to do so without risk, close the doors to the spill area to contain the vapors.
- Await Professional Help: Only trained and properly equipped hazardous materials specialists should handle large spills of **fluoroantimonic acid**.

Data Presentation

Table 1: Personal Protective Equipment (PPE) for **Fluoroantimonic Acid** Spill Response

Body Part	Required PPE	Specifications
Hands	Double gloving is required.[4]	Inner glove: Nitrile. Outer glove: Heavy-duty neoprene or butyl rubber.[3]
Body	Chemical-resistant suit or apron over a lab coat.	Made of materials resistant to hydrofluoric acid, such as PVC or natural rubber.[17][18]
Eyes/Face	Chemical splash goggles and a full-face shield.	Must provide a complete seal around the eyes.[17][18]
Respiratory	Full-face respirator with an appropriate acid gas cartridge.	Required for any potential exposure to vapors, especially during a spill cleanup.[17]
Feet	Closed-toe, chemical-resistant boots.	Leather shoes are acceptable if covered with chemical-resistant booties.[4]

Experimental Protocols

Protocol 1: Neutralization of a Small Fluoroantimonic Acid Spill

Objective: To safely neutralize a small spill (<100 mL) of **fluoroantimonic acid** within a chemical fume hood.

Materials:

- Personal Protective Equipment (as specified in Table 1)
- Powdered calcium carbonate (CaCO_3) or calcium hydroxide (Ca(OH)_2)
- Inert absorbent material (e.g., clay-based absorbent)
- Polyethylene scoop or spatula
- pH indicator strips

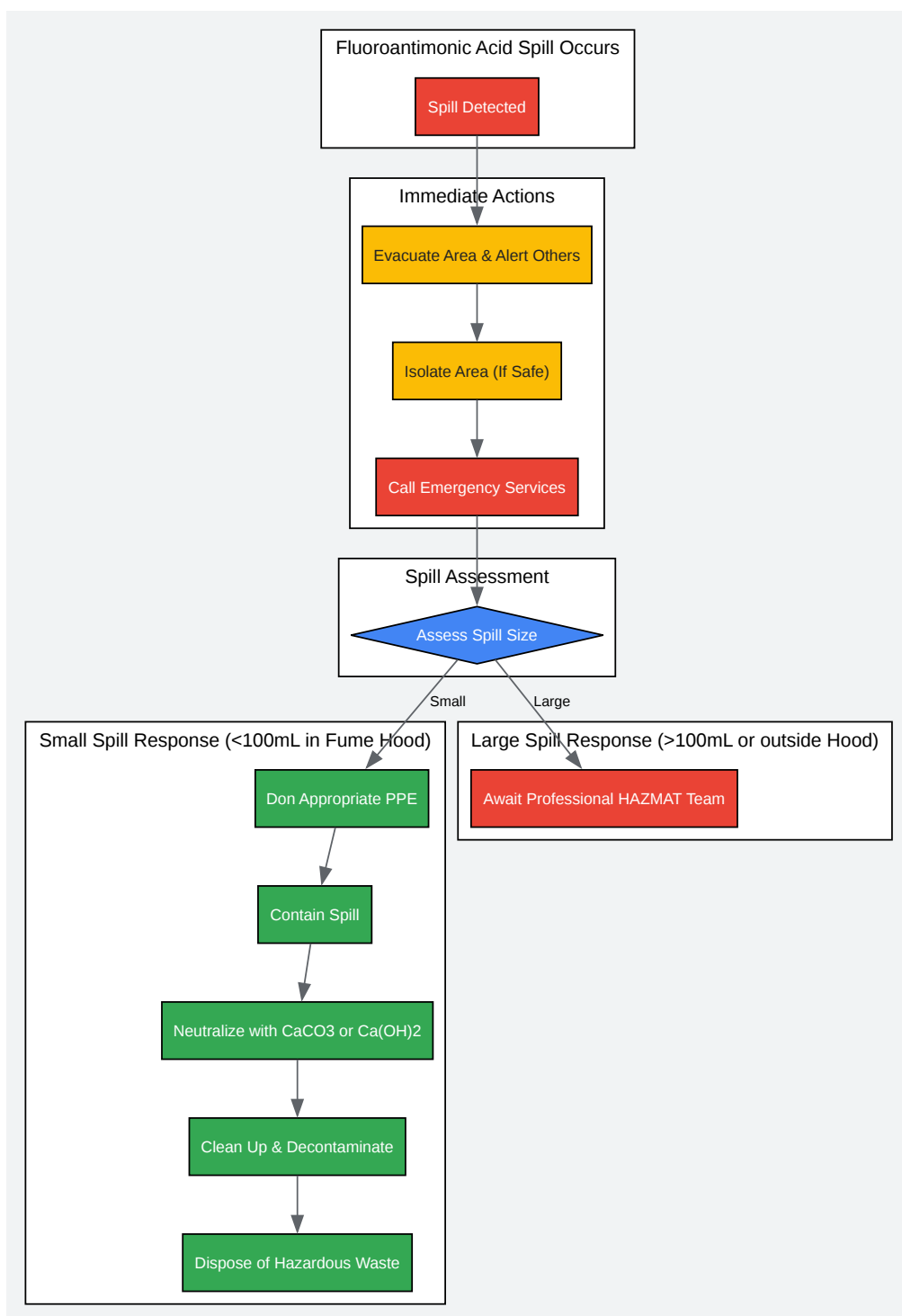
- Heavy-duty, labeled polyethylene waste container
- 10% Sodium Carbonate (Na_2CO_3) solution

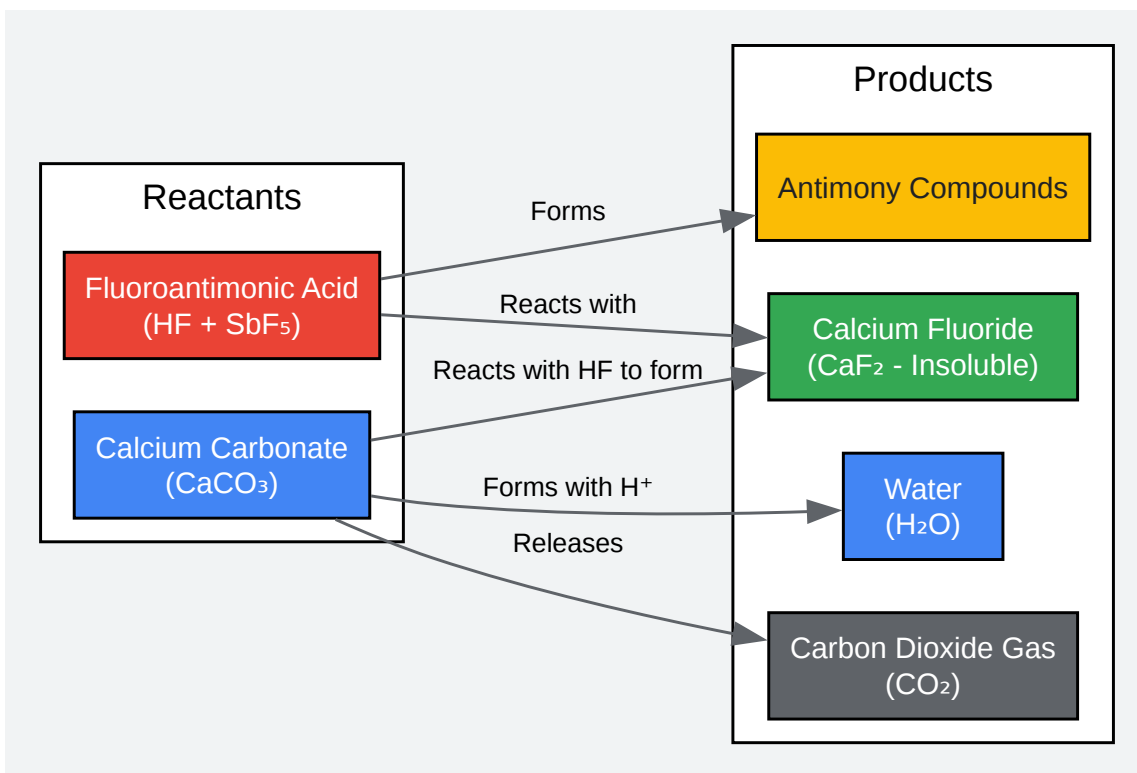
Procedure:

- Preparation: Ensure all necessary materials are readily available and that the fume hood is functioning correctly. Don all required PPE.
- Containment: If necessary, use an appropriate absorbent material to prevent the spill from spreading.
- Neutralization:
 - Carefully and slowly apply powdered calcium carbonate or calcium hydroxide to the perimeter of the spill.
 - Gradually work towards the center of the spill, ensuring a gentle application to minimize splashing and aerosol generation.
 - Observe for any signs of reaction, such as fizzing or heat generation. Add the neutralizing agent slowly to control the reaction rate.
- Mixing: Once the reaction appears to have subsided, gently mix the neutralizing agent with the spilled acid using a polyethylene scoop to ensure complete neutralization.
- pH Testing: After thorough mixing, use a pH indicator strip to test the resulting mixture. The pH should be between 6 and 9. If the pH is still acidic, add more neutralizing agent and repeat the mixing and testing steps.
- Absorption: Once the spill is neutralized, cover the mixture with an inert absorbent material.
- Collection and Disposal:
 - Using a polyethylene scoop, carefully collect the absorbed, neutralized material.
 - Place the material into a designated, labeled hazardous waste container.

- Seal the container securely.
- Decontamination:
 - Wipe down the spill area and any contaminated tools with a 10% sodium carbonate solution.[\[10\]](#)
 - Follow with a thorough rinse with water.
 - Collect all cleaning materials and dispose of them as hazardous waste.
- Post-Cleanup:
 - Remove PPE carefully, avoiding self-contamination.
 - Wash hands and forearms thoroughly with soap and water.

Mandatory Visualization





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